

# Dioxohydrazine C<sub>2v</sub> symmetry and cis-configuration

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## Compound Focus: Dioxohydrazine

CAS No.: 16824-89-8

Cat. No.: S620775

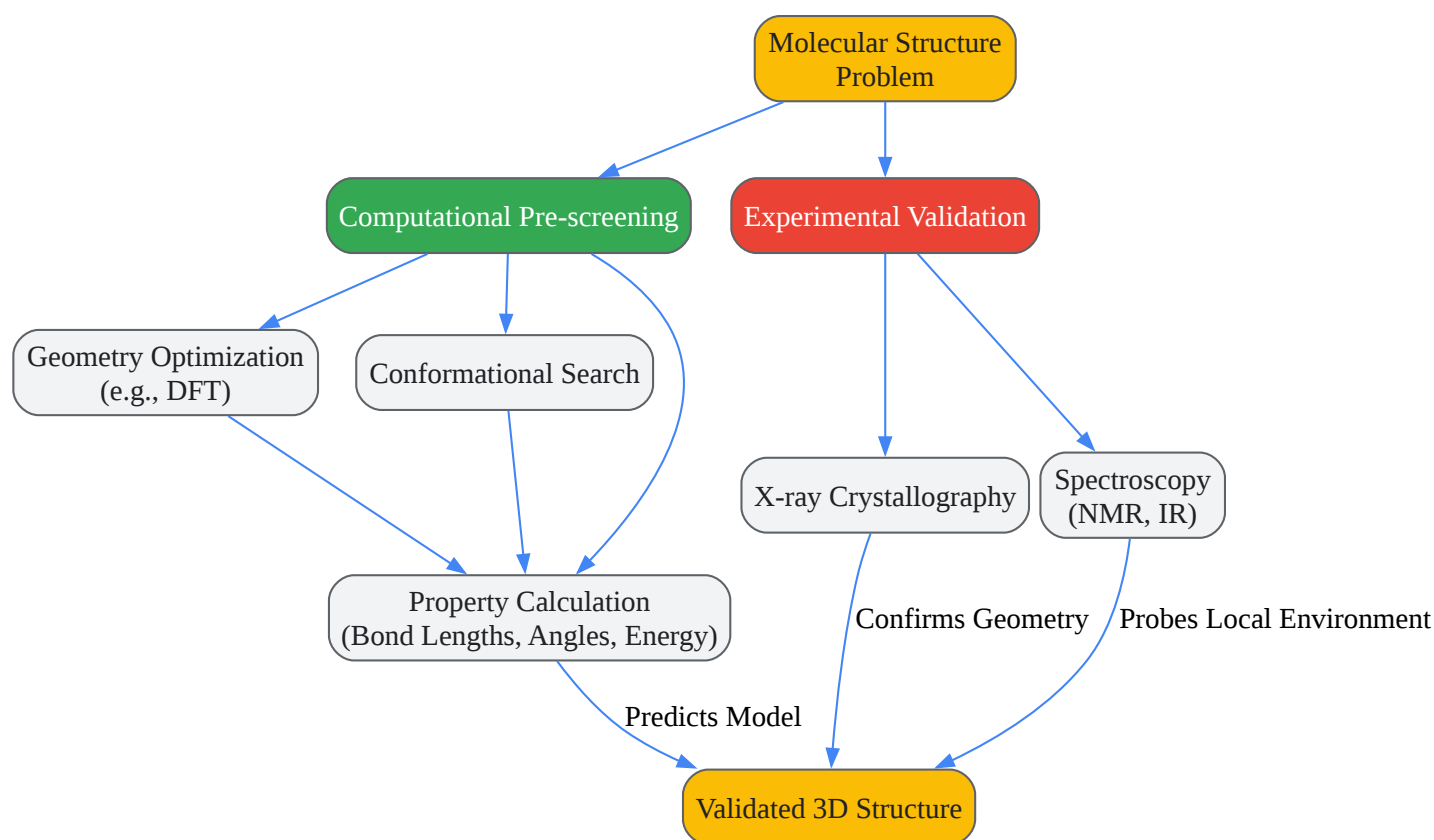
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## Experimental Determination of Structure

The molecular geometry of **dioxohydrazine** is confirmed through a combination of computational and experimental methods.

- **Computational Chemistry:** High-level *ab initio* and Density Functional Theory (DFT) calculations predict the cis-C<sub>2v</sub> configuration as the most stable isomer. These methods calculate the molecule's energy while varying bond angles and dihedrals to find the lowest-energy structure [1].
- **X-ray Crystallography:** This experimental technique provides definitive proof of the molecular structure in the solid state. It confirms that **dioxohydrazine** maintains its planar cis configuration and C<sub>2v</sub> symmetry within a crystal lattice [1].

The following diagram outlines the primary workflow for determining the molecular structure of a compound like **dioxohydrazine**, integrating both computational and experimental approaches.



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Workflow for determining molecular structure.

## A Guide to the $C_{2v}$ Point Group

Understanding  $C_{2v}$  symmetry is key to describing **dioxohydrazine**'s structure and properties. A point group is a set of symmetry operations that leave at least one point of a molecule fixed [2].

**Symmetry Operations in  $C_{2v}$  Point Group** [3] [4]: The  $C_{2v}$  point group contains four symmetry operations:

- **E**: The identity operation (no change).

- **C<sub>2</sub>**: A 180-degree rotation around the principal axis (z-axis).
- **σ<sub>v</sub>(xz)**: Reflection in a vertical mirror plane (xz-plane).
- **σ<sub>v</sub>'(yz)**: Reflection in a second vertical mirror plane (yz-plane).

**Character Table and Molecular Properties:** The character table for the C<sub>2v</sub> point group systematically categorizes how molecular vibrations, orbitals, and properties transform under these symmetry operations [3]. This is crucial for interpreting spectroscopic data.

C <sub>2v</sub>	E	C <sub>2</sub> (z)	σ <sub>v</sub> (xz)	σ <sub>v</sub> '(yz)	Example: Linear & Quadratic Functions
A <sub>1</sub>	+1	+1	+1	+1	z, x <sup>2</sup> , y <sup>2</sup> , z <sup>2</sup>
A <sub>2</sub>	+1	+1	-1	-1	Rz, xy
B <sub>1</sub>	+1	-1	+1	-1	x, Ry, xz
B <sub>2</sub>	+1	-1	-1	+1	y, Rx, yz

For **dioxohydrazine**, its vibrational modes and molecular orbitals can be classified using the irreducible representations (A<sub>1</sub>, A<sub>2</sub>, B<sub>1</sub>, B<sub>2</sub>) from this table [1]. For example, its dipole moment components would transform as A<sub>1</sub>(z), B<sub>1</sub>(x), and B<sub>2</sub>(y) [3].

## Implications for Stability and Reactivity

The specific cis-C<sub>2v</sub> structure of **dioxohydrazine** is not arbitrary; it has direct implications for its stability.

- **Electronic Stability:** The planar geometry and cis configuration allow for effective conjugation between the lone pairs on the oxygen and nitrogen atoms and the N-N bond, which helps stabilize the molecule [1].
- **Steric & Electrostatic Factors:** The structure minimizes repulsive interactions. For related hydrazine derivatives, computational analyses show that conformations which minimize the overall electric dipole moment are often more stable [5].

The structural insights for **dioxohydrazine** provide a foundational understanding that can be applied to more complex systems in drug development, such as N-N atropisomers, where the rotational barrier around the N-N bond determines stereochemical stability [5].

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## References

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